

An In-depth Technical Guide to the Safety of Methyl 3-Oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 3-oxocyclohexanecarboxylate

Cat. No.: B080407

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **methyl 3-oxocyclohexanecarboxylate** (CAS No. 13148-83-9), a versatile intermediate in organic synthesis. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to equip laboratory personnel with the knowledge required for safe handling, storage, and emergency response.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. **Methyl 3-oxocyclohexanecarboxylate** is a colorless to light yellow liquid.^[1] Key quantitative data are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₂ O ₃
Molecular Weight	156.18 g/mol [2]
Boiling Point	121-123 °C at 16 Torr[1]
Density	1.111 ± 0.06 g/cm ³ (Predicted)[1]
Flash Point	Not available
Storage Temperature	Room Temperature[1]

Hazard Identification and Classification


Methyl 3-oxocyclohexanecarboxylate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with irritation and acute toxicity.

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Irritation (Category 2), H315: Causes skin irritation.[2]
- Serious Eye Irritation (Category 2A), H319: Causes serious eye irritation.[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[2]

Signal Word: Warning

Hazard Pictogram:

 alt text

Toxicological and Ecological Information

Detailed quantitative toxicological and ecological data for **methyl 3-oxocyclohexanecarboxylate** are not readily available in the reviewed literature.

Parameter	Value
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available
Aquatic Toxicity	Data not available
Biodegradability	Data not available

Due to the lack of specific data, it is prudent to handle this compound with the assumption that it may have adverse effects on aquatic life and may not be readily biodegradable. Avoid release to the environment.[\[3\]](#)[\[4\]](#)

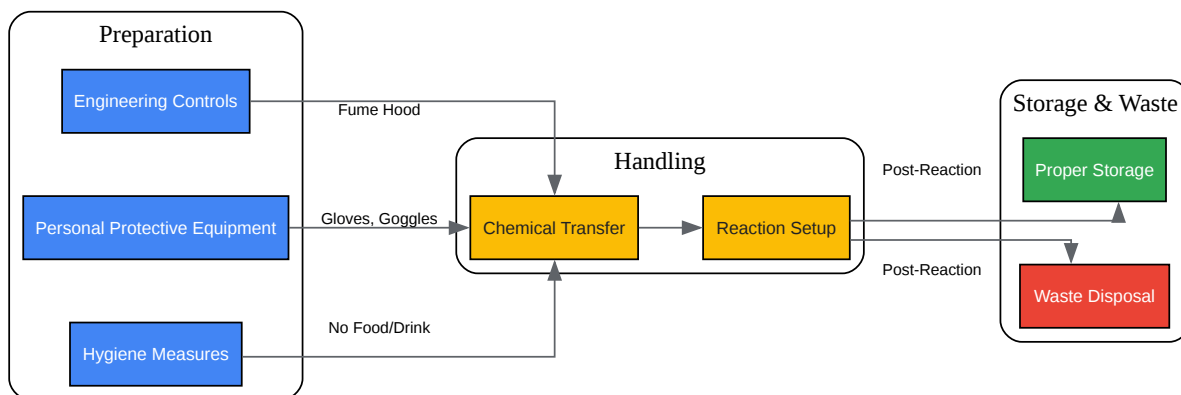
Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure a safe laboratory environment.

Experimental Protocol for Safe Handling:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[\[3\]](#)[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[4\]](#)
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or butyl rubber).[\[3\]](#)[\[4\]](#)
 - Skin and Body Protection: Wear a laboratory coat and closed-toe shoes.[\[3\]](#)[\[4\]](#)
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[3\]](#)[\[4\]](#)

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4][5]



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*Safe Handling Workflow for **Methyl 3-Oxocyclohexanecarboxylate**.*

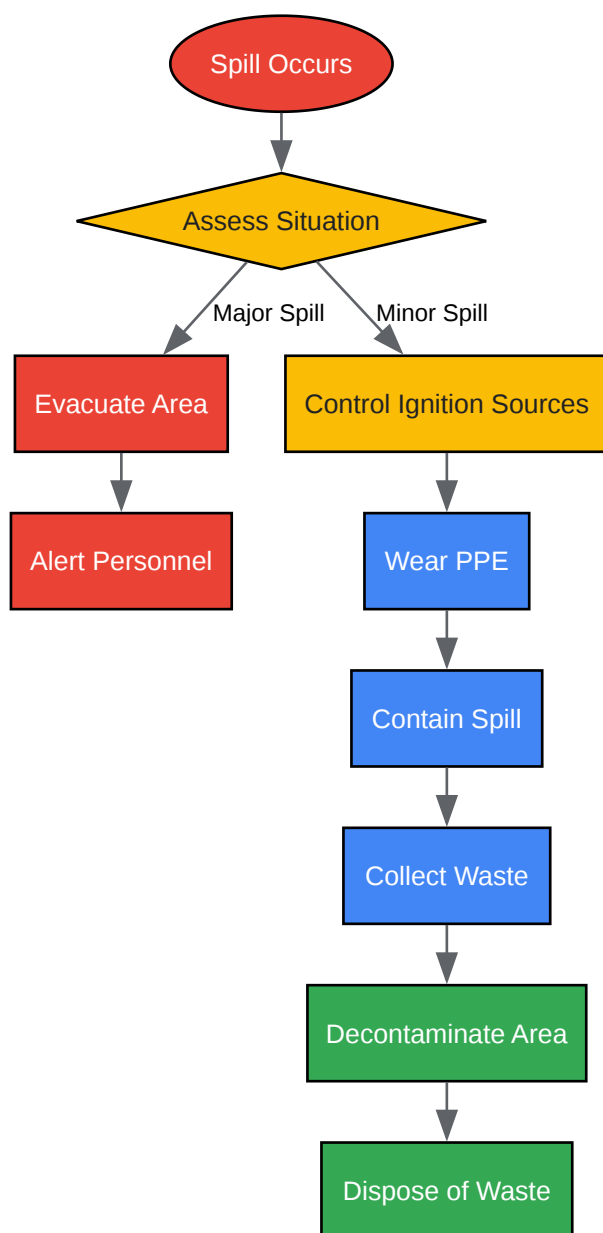
Emergency Procedures

In the event of an emergency, a clear and practiced response plan is essential.

Experimental Protocol for Spill Response:

- Evacuation and Notification: Immediately evacuate the spill area and alert nearby personnel.
- Control Ignition Sources: If the material is flammable, eliminate all sources of ignition.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).[4][5]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[4][5]

- Decontamination: Clean the spill area thoroughly with soap and water.
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE.



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Logical Flow for Chemical Spill Response.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

While a specific flash point is not available, **methyl 3-oxocyclohexanecarboxylate** should be treated as a combustible liquid.

Parameter	Information
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
Specific Hazards	Thermal decomposition can produce carbon monoxide and carbon dioxide.[4]
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Disposal Considerations

Dispose of **methyl 3-oxocyclohexanecarboxylate** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[3] Waste should be handled by a licensed professional waste disposal service.

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